

discovery of trifluoromethylpyridine derivatives in agrochemicals

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Compound of Interest

Compound Name: 2-Bromo-3-chloro-5-(trifluoromethyl)pyridine

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An In-depth Technical Guide on the Discovery of Trifluoromethylpyridine Derivatives in Agrochemicals

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

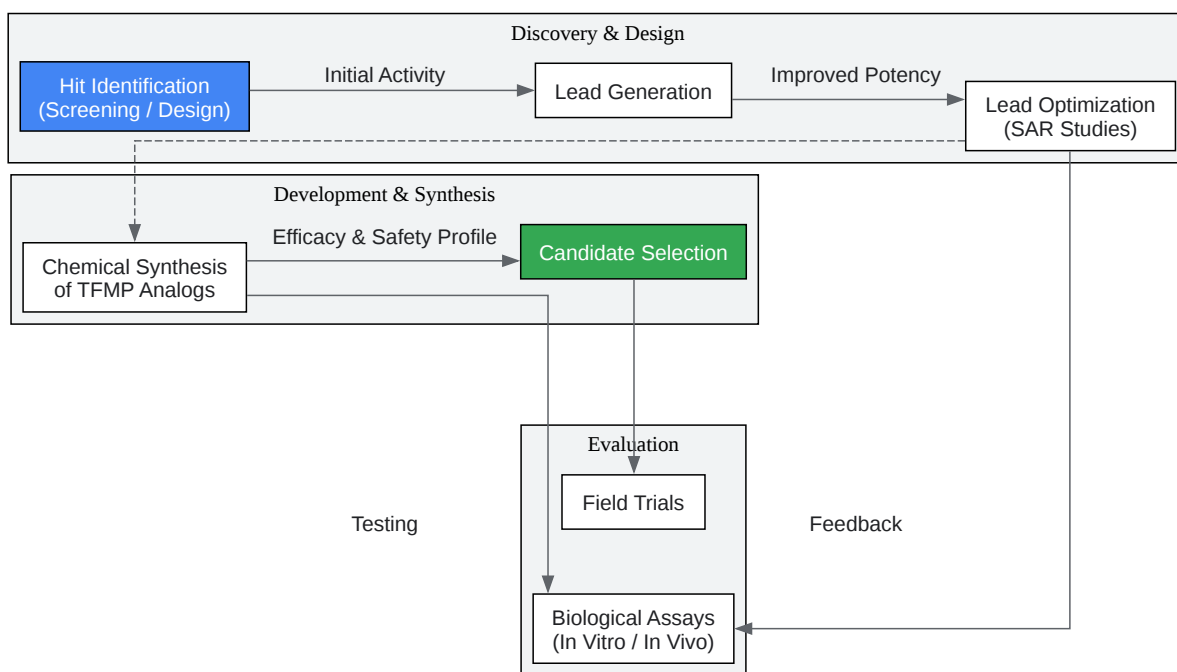
The trifluoromethylpyridine (TFMP) scaffold is a cornerstone in modern agrochemical discovery, lending unique properties to active ingredients that enhance their efficacy, metabolic stability, and spectrum of activity.^{[1][2]} The incorporation of a trifluoromethyl group onto the pyridine ring significantly impacts the molecule's lipophilicity and electronic nature, which can lead to improved biological performance.^{[3][4]} This technical guide provides a comprehensive overview of the discovery, synthesis, and mode of action of key trifluoromethylpyridine derivatives across fungicides, insecticides, and herbicides. It includes detailed experimental protocols, quantitative biological data, and visual diagrams of key chemical and biological processes to serve as a resource for researchers in the field.

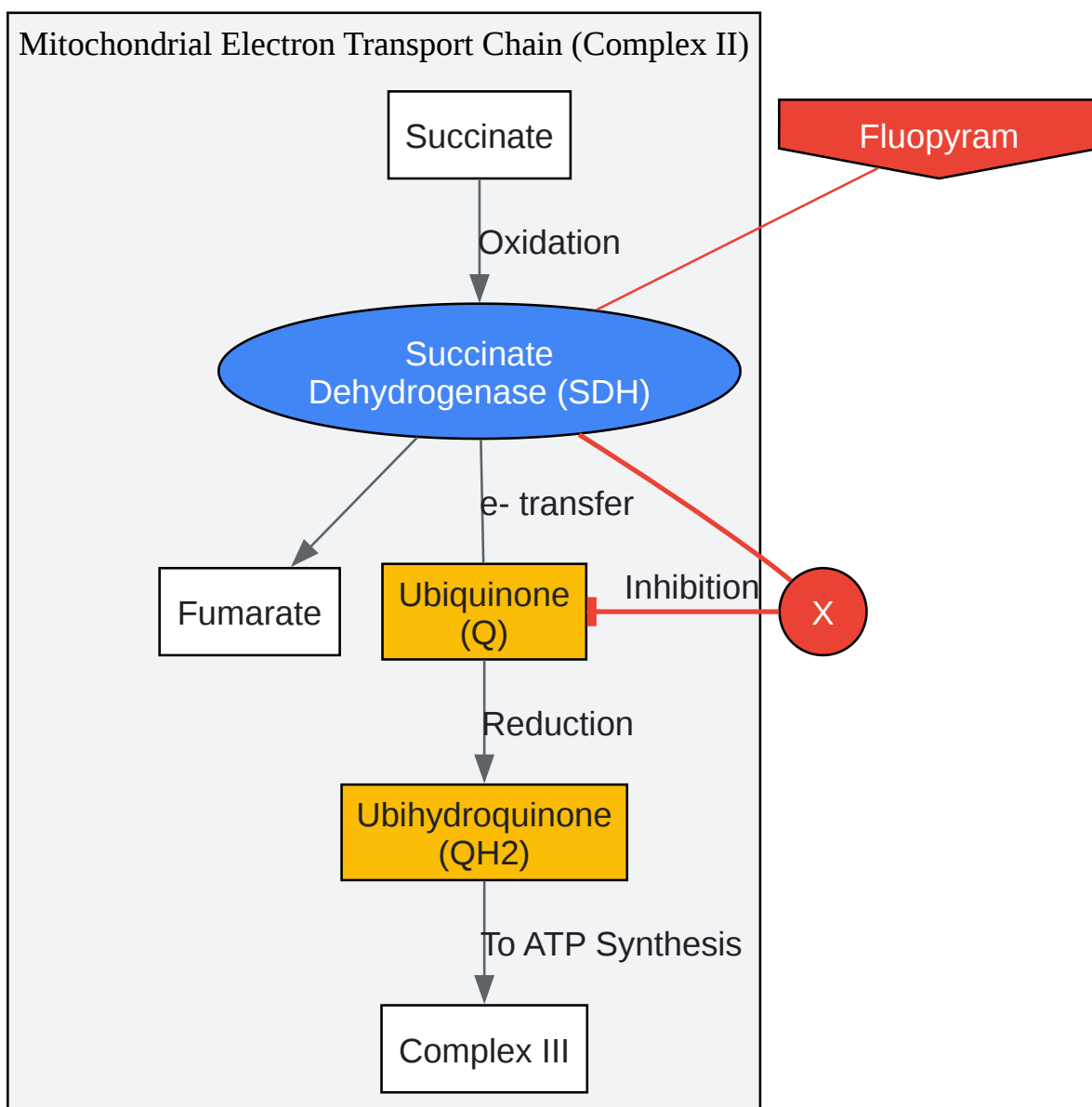
The Rise of the TFMP Moiety in Agrochemicals

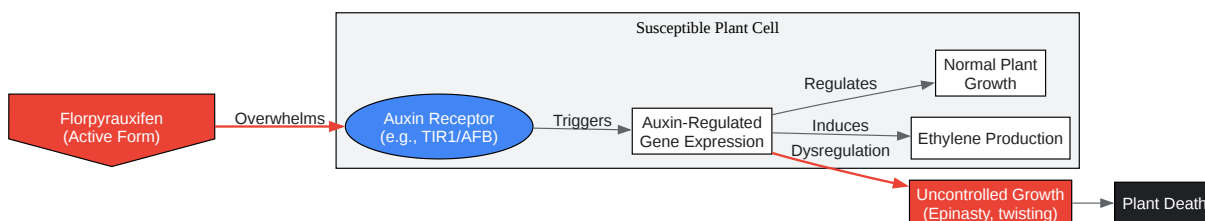
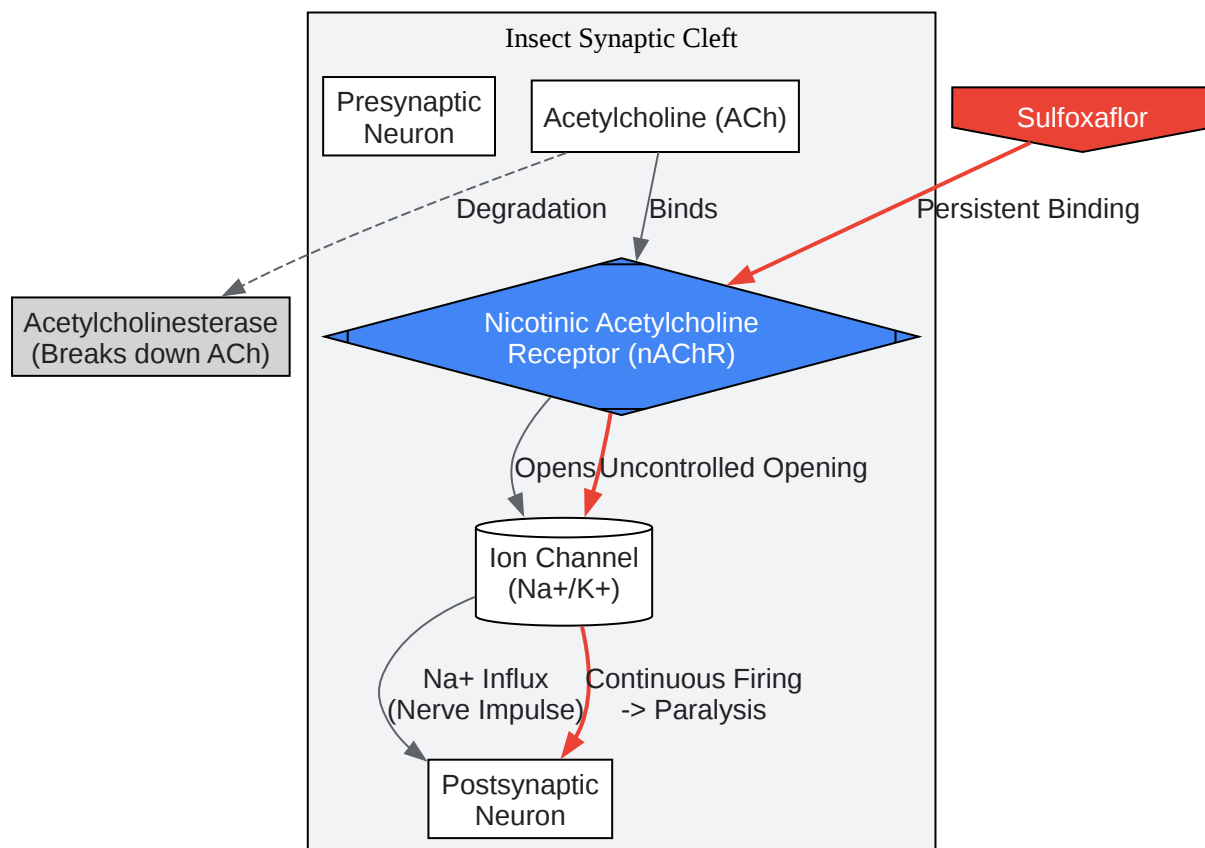
The strategic introduction of fluorine-containing functional groups has revolutionized pesticide chemistry.^[5] The trifluoromethyl group, in particular, is prized for its high electronegativity, metabolic stability, and ability to increase the binding affinity of a molecule to its target protein.^{[1][3]} When combined with the versatile pyridine heterocycle, the resulting TFMP fragment

serves as a powerful building block for novel pesticides.^{[2][4]} The first commercial TFMP agrochemical was the herbicide fluazifop-butyl, introduced in 1982.^{[3][6]} Since then, over 20 TFMP-containing pesticides have been commercialized, spanning all major classes of crop protection agents.^{[3][5]}

The discovery process for these agents often follows a structured workflow, beginning with the identification of a lead compound and proceeding through iterative cycles of chemical synthesis and biological screening to optimize for potency, selectivity, and safety.







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